

Personal protective equipment for handling 1,4-Diisopropyl-2-methylbenzene

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Compound of Interest

Compound Name: 1,4-Diisopropyl-2-methylbenzene

Cat. No.: B1295472

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Essential Safety and Handling Guide for 1,4-Diisopropyl-2-methylbenzene

Disclaimer: Detailed safety data for **1,4-Diisopropyl-2-methylbenzene** is limited. The following information is primarily based on the safety data for the closely related chemical, 1,4-Diisopropylbenzene. Researchers should handle this chemical with caution and adhere to all institutional safety protocols.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,4-Diisopropyl-2-methylbenzene**.

Hazard Identification and Classification

Based on data for the analogous compound 1,4-Diisopropylbenzene, this chemical is considered hazardous.^[1] It is classified as a combustible liquid that can cause skin and eye irritation, and may cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Primary Hazards:

- Combustible liquid^[1]

- Causes skin irritation[1]
- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment should be worn when handling **1,4-Diisopropyl-2-methylbenzene**:

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1]	To prevent eye irritation from splashes or vapors.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.	To prevent skin irritation upon contact.[1]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or if vapors/aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.	To prevent respiratory tract irritation.[1]

Operational and Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing risks.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[1]

- Use explosion-proof electrical, ventilating, and lighting equipment.[1]

Handling Procedures:

- Read and understand the safety data sheet for a similar compound like 1,4-Diisopropylbenzene before use.
- Wear the appropriate personal protective equipment (goggles, gloves, lab coat).[1]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not inhale vapors or mists.[1]
- Keep away from open flames, hot surfaces, and other sources of ignition.[1]
- Take precautionary measures against static discharge.[1]
- Wash hands thoroughly after handling.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1]
- Keep away from heat, sparks, and flame.[1]
- This compound may form explosive peroxides; containers should be dated upon opening and tested periodically for the presence of peroxides.[1]

First Aid Measures

Immediate response is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. [1]
Skin Contact	Wash the affected area with plenty of soap and water. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [1]
Ingestion	Do NOT induce vomiting. Seek immediate medical attention.

Spill and Disposal Plan

Spill Response:

- Remove all sources of ignition.[\[1\]](#)
- Ventilate the area of the spill.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert, non-combustible material such as sand or earth.[\[1\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)

Disposal:

- Dispose of the chemical and any contaminated materials at an approved waste disposal plant.[\[1\]](#)
- Do not allow the chemical to enter drains or waterways.

Quantitative Data

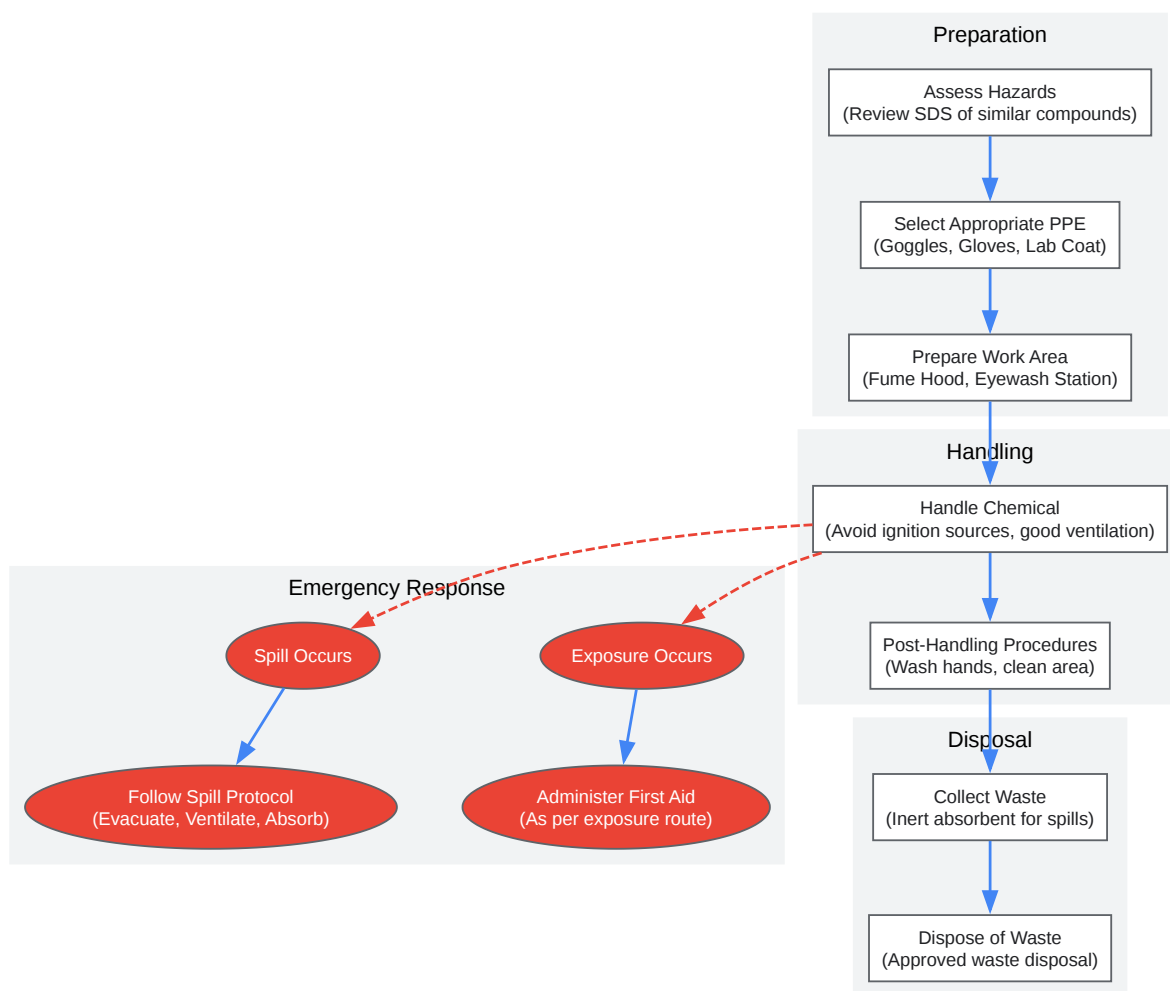
The following table summarizes key quantitative data for **1,4-Diisopropyl-2-methylbenzene** and the related compound 1,4-Diisopropylbenzene.

Property	1,4-Diisopropyl-2-methylbenzene	1,4-Diisopropylbenzene (for comparison)
Molecular Formula	C ₁₃ H ₂₀ [2]	C ₁₂ H ₁₈ [1]
Molecular Weight	176.30 g/mol [2]	162.27 g/mol
CAS Number	58502-85-5[2]	100-18-5[1]
Appearance	No data available	Colorless liquid[1]
Boiling Point	No data available	203 °C / 397 °F @ 760 mmHg[1]
Melting Point	No data available	-17 °C / 1.4 °F[1]
Flash Point	No data available	76 °C / 168.8 °F[1]
Density	No data available	0.86 g/cm ³ [1]
Vapor Pressure	No data available	0.25 mmHg @ 20 °C[1]
Water Solubility	No data available	Insoluble[1]

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for safely handling **1,4-Diisopropyl-2-methylbenzene**.

Safe Handling Workflow for 1,4-Diisopropyl-2-methylbenzene

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **1,4-Diisopropyl-2-methylbenzene**.

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- 1. fishersci.com [fishersci.com]
- 2. 1,4-Diisopropyl-2-methylbenzene | C₁₃H₂₀ | CID 143557 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 1,4-Diisopropyl-2-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295472#personal-protective-equipment-for-handling-1-4-diisopropyl-2-methylbenzene]

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